

Application Note: Quantification of Freon-11 (Trichlorofluoromethane) using Gas Chromatography

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Compound of Interest

Compound Name:	Freon-11
CAS No.:	11126-05-9
Cat. No.:	B1174993

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Introduction

Freon-11 (Trichlorofluoromethane, CCl_3F) is a chlorofluorocarbon (CFC) that has been widely used as a refrigerant and aerosol propellant. Due to its significant impact on stratospheric ozone depletion, its production and use have been regulated under the Montreal Protocol. Accurate quantification of **Freon-11** is crucial for environmental monitoring, assessing compliance with regulations, and ensuring the purity of alternative refrigerant mixtures. Gas chromatography (GC) is the primary analytical technique for the separation and quantification of volatile compounds like **Freon-11**.^[1] This application note provides detailed protocols for the quantification of **Freon-11** using GC coupled with various detectors.

The choice of detector is critical for sensitivity and specificity. Common detectors include the Thermal Conductivity Detector (TCD), which is robust and suitable for detecting non-condensable gases, and the Mass Spectrometry Detector (MSD), which offers high specificity for definitive identification.^{[1][2]} While Flame Ionization Detectors (FID) are widely used in GC, they can be problematic for halogenated compounds like Freon, as combustion can produce

corrosive acids (HCl, HF) that may damage the detector over time.[3] For trace-level analysis, an Electron Capture Detector (ECD) can provide excellent sensitivity to halogen-containing compounds.[2]

Data Presentation: GC Methodologies for Freon-11 Analysis

The following table summarizes key parameters for two common GC methods for **Freon-11** quantification.

Parameter	Method 1: GC-TCD	Method 2: GC-MS
Analyte	Freon-11 (Trichlorofluoromethane)	Freon-11 (Trichlorofluoromethane)
Column	Rt-QBond or PoraPLOT U[1][4]	100% Dimethylpolysiloxane Capillary Column[3]
Column Dimensions	30 m x 0.32 mm ID	30-60 m x 0.25 mm ID[2]
Carrier Gas	Helium or Nitrogen	High-Purity Helium ($\geq 99.999\%$) [2][3]
Carrier Gas Flow	1.0 - 2.0 mL/min (Constant Flow)	1.0 mL/min (Constant Flow)[3]
Injection Mode	Gas Sampling Valve (GSV) or Headspace[1][5]	Manual Headspace or Autosampler[3]
Injection Volume	0.1 - 0.5 mL (Gas)[3]	0.1 - 0.5 mL (Gas)[3]
Inlet Temperature	100 °C	80 °C[3]
Split Ratio	10:1 to 50:1	140:1[3]
Oven Program	Isothermal at 40 °C[2]	Isothermal at 35 °C, hold for 5 min[3]
Detector	Thermal Conductivity Detector (TCD)[1]	Mass Spectrometer (MS)[2][3]
Detector Temp.	150 °C	MS Source: 260 °C, Transfer Line: 280 °C[3]
MS Parameters	N/A	EI Source, Electron Energy: 70 eV[3]
Quantification	External Standard Method	External or Internal Standard Method[3]

Experimental Protocols

Protocol 1: Sample Collection and Preparation

Proper sample preparation is critical for accurate and reproducible results.[6] **Freon-11** is highly volatile, requiring specific collection and handling procedures.

A. Gaseous Samples (e.g., Air, Headspace)

- Collection: Use evacuated, passivated stainless steel canisters or Tedlar bags to collect gaseous samples.[1][4]
- Sampling: For ambient air, use a calibrated pump to draw a known volume of air into the collection vessel at a controlled flow rate (e.g., 10-300 mL/min).
- Storage: Analyze samples as quickly as possible. Store in a cool, dark place to minimize degradation.
- Introduction: Connect the Tedlar bag or canister directly to the GC's gas sampling valve (GSV) inlet for automated injection.[4]

B. Liquid Samples (e.g., Refrigerant Mixtures)

- Sampling as a Gas: Use a heated vaporizer to convert the liquid sample to a gas before injection. The gas can be collected in a Tedlar bag and injected as described above.[1]
- Direct Liquid Injection: Use a Liquid Sampling Valve (LSV) for direct injection of the liquid sample.[1] This method requires careful optimization of inlet temperature to ensure rapid and complete vaporization without analyte degradation.
- Manual Headspace Injection:
 1. Place a small, known amount of the liquid sample into a sealed headspace vial.[5]
 2. Heat the vial at a controlled temperature (e.g., 60-80°C) to allow volatile components like **Freon-11** to partition into the headspace.[5]
 3. Using a gas-tight syringe, withdraw a known volume (e.g., 0.5 mL) of the headspace gas and inject it into the GC inlet.[3][5]

Protocol 2: GC-MS Analysis and Quantification

This protocol outlines the analysis using the highly specific GC-MS method.

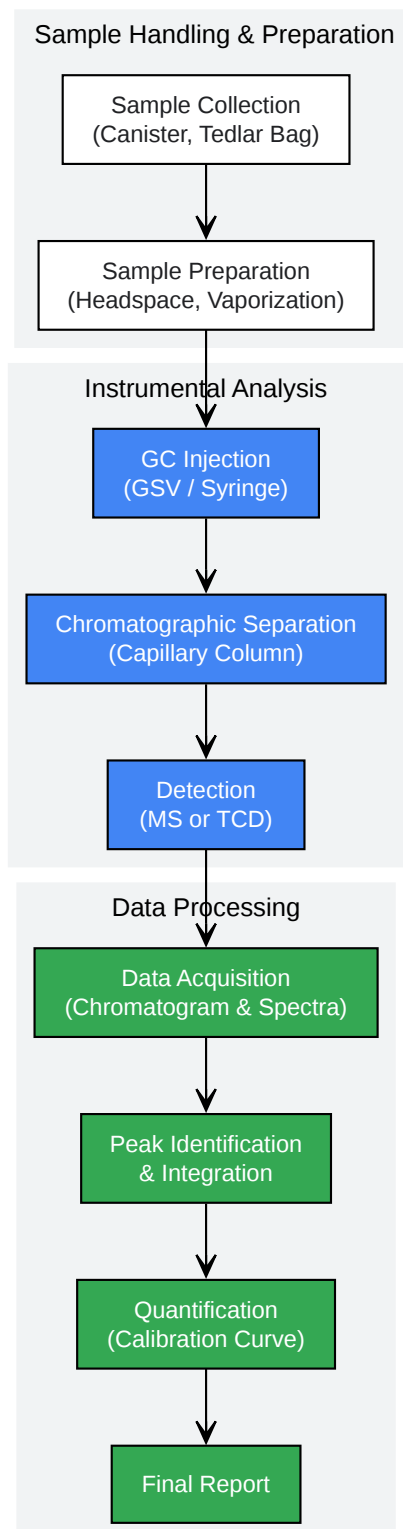
- Instrument Setup:
 - Install a suitable capillary column (e.g., 100% dimethylpolysiloxane).
 - Set the GC and MS parameters as outlined in Method 2 of the data table above.
 - Perform a system leak check to ensure the integrity of all connections.[\[7\]](#)
 - Tune the mass spectrometer according to the manufacturer's specifications.
- Calibration:
 - Prepare a series of calibration standards by diluting a certified **Freon-11** gas standard to at least three different concentration levels that bracket the expected sample concentration.
 - Analyze each calibration standard in triplicate to establish a calibration curve by plotting peak area against concentration.
 - The linearity of the curve should be confirmed by a correlation coefficient (r^2) of >0.995 .
- Sample Analysis:
 - Introduce the prepared sample into the GC system using the chosen injection technique (e.g., headspace, GSV).
 - Begin data acquisition. The total run time should be sufficient to allow for the elution of **Freon-11** and any other compounds of interest.
 - Identify the **Freon-11** peak based on its retention time and by comparing its mass spectrum to a reference library (e.g., NIST).
- Quantification:
 - Integrate the peak area of the identified **Freon-11** peak in the sample chromatogram.

- Calculate the concentration of **Freon-11** in the sample using the linear regression equation derived from the calibration curve.[3]
- For improved accuracy, an internal standard can be added to both the samples and calibration standards.

Visualizations

Workflow for Freon-11 Quantification by GC

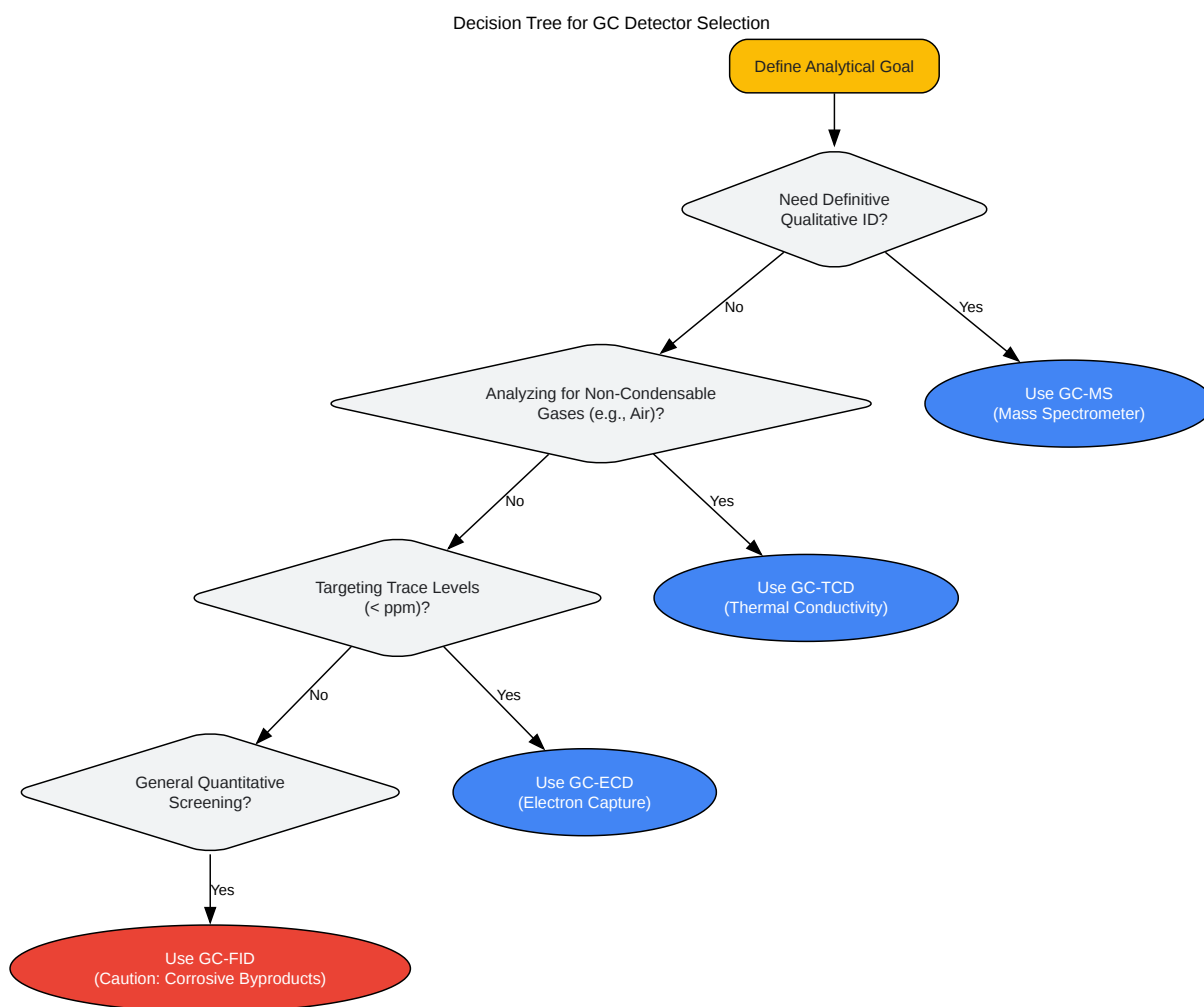
General Workflow for Freon-11 Quantification by GC



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Caption: Workflow for **Freon-11** analysis by Gas Chromatography.

Logical Flow for Detector Selection



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Caption: Logic for selecting an appropriate GC detector.

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